

# A Comprehensive Technical Guide to 2-Chloro-5-fluoropyrimidine

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## Compound of Interest

Compound Name: 2-Chloro-4-ethyl-5-fluoropyrimidine

Cat. No.: B174914

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## Introduction

This technical guide provides a detailed overview of 2-chloro-5-fluoropyrimidine, a key building block in modern synthetic chemistry. Initial searches for "2-chloro-5-fluoro-6-ethylpyrimidine" did not yield a readily identifiable compound in the chemical literature, suggesting it may be a novel or less common derivative. This guide will therefore focus on the closely related and extensively documented compound, 2-chloro-5-fluoropyrimidine. Its versatile reactivity makes it a valuable precursor in the development of pharmaceuticals and advanced materials. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

The internationally recognized IUPAC name for this compound is 2-chloro-5-fluoropyrimidine<sup>[1]</sup>.

## Physicochemical and Safety Data

The fundamental properties and safety information for 2-chloro-5-fluoropyrimidine are summarized below for ease of reference and comparison.

### Table 1: Physicochemical Properties of 2-Chloro-5-fluoropyrimidine

Property	Value	Source
CAS Number	62802-42-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>2</sub> ClFN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	132.52 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to yellow liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	149.0-174.0 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.439 g/mL at 20 °C	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.503	<a href="#">[2]</a>
Flash Point	65 °C (149 °F)	<a href="#">[2]</a>
InChI	1S/C <sub>4</sub> H <sub>2</sub> ClFN <sub>2</sub> /c5-4-7-1-3(6)2-8-4/h1-2H	<a href="#">[1]</a>
SMILES	<chem>C1=C(C=NC(=N1)Cl)F</chem>	<a href="#">[1]</a>

**Table 2: Safety and Hazard Information for 2-Chloro-5-fluoropyrimidine**

Hazard Information	Codes and Statements
GHS Pictograms	Corrosion, Exclamation mark
Signal Word	Danger
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage)
Precautionary Statements	P270, P280, P301+P312, P303+P361+P353, P304+P340+P310, P305+P351+P338

## Applications in Synthesis

2-Chloro-5-fluoropyrimidine is a versatile reagent primarily utilized as a starting material for the synthesis of more complex molecules. Its reactivity is characterized by the presence of two nitrogen atoms in the pyrimidine ring, which makes it electron-deficient and susceptible to

nucleophilic aromatic substitution.[3] This property is exploited in the creation of a variety of substituted pyrimidines.

Key applications include:

- **Synthesis of 5-fluoro-2-aminopyrimidines:** It readily reacts with various amines in the presence of a base like potassium carbonate to form C-N bonds.[2]
- **Preparation of Pharmaceutical Intermediates:** It is a precursor for intermediates used in the synthesis of potent antagonists for P2X7 receptors and inhibitors of JAK2 kinase.[2]
- **Development of Anticancer Agents:** The 5-fluoropyrimidine scaffold, derived from this compound, is a core structure in biologically active molecules, including the well-known anticancer drug 5-fluorouracil.[2]
- **Materials Science:** It is used to synthesize ligands for iridium complexes employed in organic light-emitting diodes (OLEDs), which have demonstrated high external quantum efficiencies. [3]

## Experimental Protocols

The following is a generalized experimental protocol for a common reaction involving 2-chloro-5-fluoropyrimidine, specifically a nucleophilic aromatic substitution with an amine.

### Synthesis of N-substituted-5-fluoro-2-aminopyrimidine

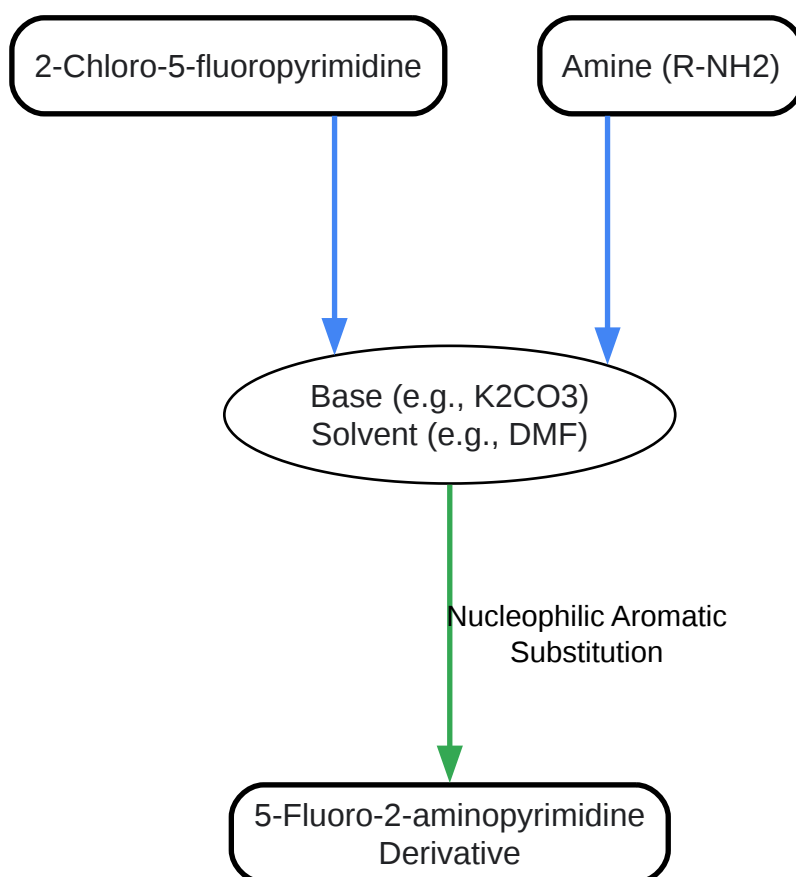
- **Reaction Setup:** To a solution of 2-chloro-5-fluoropyrimidine (1.0 equivalent) in a suitable aprotic polar solvent (e.g., dimethylformamide, acetonitrile) is added the desired amine (1.1 equivalents) and a base such as potassium carbonate (2.0 equivalents).
- **Reaction Conditions:** The reaction mixture is stirred at a specified temperature (ranging from room temperature to elevated temperatures, e.g., 80 °C) for a period of 2 to 24 hours, depending on the reactivity of the amine. The progress of the reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is partitioned between an organic

solvent (e.g., ethyl acetate) and water.

- Purification: The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo. The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to afford the desired N-substituted-5-fluoro-2-aminopyrimidine.
- Characterization: The structure and purity of the final product are confirmed by analytical techniques such as nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS).

## Synthetic Pathway Visualization

The following diagram illustrates the general synthetic pathway for the preparation of 5-fluoro-2-aminopyrimidines from 2-chloro-5-fluoropyrimidine.



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Caption: Synthetic route to 5-fluoro-2-aminopyrimidines.

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## References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Chloro-5-fluoropyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174914#2-chloro-5-fluoro-6-ethylpyrimidine-iupac-name]

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